

# 2-Chloro-4-methoxy-L-phenylalanine CAS number

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## Compound of Interest

Compound Name: 2-Chloro-4-methoxy-L-phenylalanine

Cat. No.: B8177436

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An In-Depth Technical Guide to **2-Chloro-4-methoxy-L-phenylalanine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-Chloro-4-methoxy-L-phenylalanine**, a synthetically derived, non-proteinogenic amino acid. While a dedicated CAS (Chemical Abstracts Service) number for this specific molecule is not readily available in common chemical databases, this guide will extrapolate its properties, synthesis, and potential applications from closely related analogs and the foundational principles of medicinal chemistry. This document is intended to serve as a foundational resource for researchers and drug development professionals interested in the strategic use of halogenated and methoxylated amino acids in peptide and small molecule design. We will delve into the rationale behind its molecular design, propose a viable synthetic route, and discuss its potential impact on pharmacological properties.

## Introduction and Rationale

The precise modification of amino acid side chains is a cornerstone of modern drug discovery. The introduction of substituents like halogens and methoxy groups can profoundly influence a molecule's conformational preferences, metabolic stability, and binding interactions with biological targets.[1][2] **2-Chloro-4-methoxy-L-phenylalanine** represents a unique combination of these functional groups on a phenylalanine scaffold.

- The 2-chloro substituent introduces steric bulk and an electron-withdrawing group ortho to the benzyl side chain. This can enforce a specific torsional angle ( $\chi_1$ ) and potentially engage in halogen bonding or other specific interactions within a protein binding pocket.[2]
- The 4-methoxy group, in the para position, is a well-known modulator of electronic properties and can serve as a hydrogen bond acceptor. Its presence can also influence the lipophilicity and metabolic profile of the parent molecule.[1][2]

This guide will treat **2-Chloro-4-methoxy-L-phenylalanine** as a novel molecular entity and provide the necessary theoretical and practical framework for its synthesis and utilization.

## Physicochemical and Structural Properties

While experimental data for the target molecule is unavailable, we can predict its properties based on known data from its structural parents: 2-Chloro-L-phenylalanine and 4-Methoxy-L-phenylalanine.

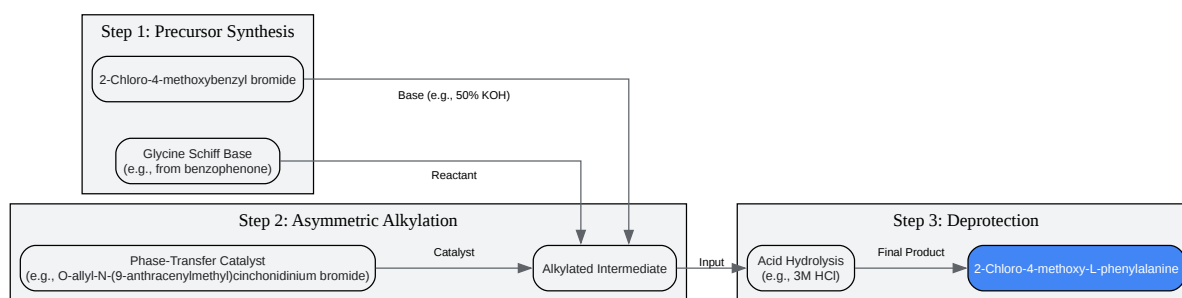
Table 1: Comparison of Physicochemical Properties

Property	2-Chloro-L-phenylalanine	4-Methoxy-L-phenylalanine	Predicted: 2-Chloro-4-methoxy-L-phenylalanine
CAS Number	103616-89-3[3][4][5]	6230-11-1[6]	Not Available
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClNO <sub>2</sub> [3][4][5]	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>	C <sub>10</sub> H <sub>12</sub> ClNO <sub>3</sub>
Molecular Weight	199.6 g/mol [3][4]	195.21 g/mol	229.66 g/mol
Melting Point	227 - 235 °C[5]	259-261 °C (dec.)[6]	Expected to be a crystalline solid with a high melting point.
Solubility	Slightly soluble in ethanol.[3] Insoluble in water.[7]	Soluble in aqueous acid.[6]	Predicted to have low solubility in water, enhanced in acidic or basic solutions.
Appearance	White to off-white crystalline powder.[5]	White to very slightly beige powder.[6]	Expected to be a white to off-white crystalline powder.

## Proposed Synthesis Protocol

The synthesis of **2-Chloro-4-methoxy-L-phenylalanine** can be approached through several established methods for asymmetric amino acid synthesis. A plausible and efficient route would involve the asymmetric alkylation of a glycine-derived Schiff base, a method known for its reliability and stereocontrol.

Experimental Workflow: Asymmetric Synthesis



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